

Application of isononyl alcohol in high-performance plasticizers.

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Compound of Interest

Compound Name: Isononyl alcohol

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Application of Isononyl Alcohol in High-Performance Plasticizers

Introduction

Isononyl alcohol is a crucial C9 oxo alcohol that serves as a primary feedstock for the production of high-performance, high-molecular-weight plasticizers.[1] The most prominent among these is Diisononyl Phthalate (DINP), an ester formed through the reaction of **isononyl alcohol** and phthalic anhydride. DINP is a versatile and cost-effective primary plasticizer, principally for polyvinyl chloride (PVC), where it imparts flexibility, durability, and longevity.[2]

Due to its higher molecular weight and branched structure compared to traditional plasticizers like Di(2-ethylhexyl) phthalate (DOP), DINP offers significant performance advantages. These include lower volatility, superior resistance to aging and heat, and reduced migration.[3][4] These characteristics make DINP an excellent choice for demanding applications such as automotive interiors, wire and cable insulation, flooring, and roofing membranes, where long-term stability and performance are critical.[5] This document provides a detailed overview of DINP's performance, protocols for its synthesis and evaluation, and visual representations of key processes.

Performance Data: DINP vs. DOP

Diisononyl Phthalate (DINP) is frequently used as a substitute for Di(2-ethylhexyl) phthalate (DOP) in many flexible PVC applications due to its superior performance characteristics and

more favorable regulatory profile.[6] The primary advantages of DINP stem from its higher molecular weight (418.6 g/mol) compared to DOP (390.6 g/mol), which leads to enhanced permanence and durability.[7]

The following tables summarize the typical physical properties of the neat plasticizers and their performance in a standard flexible PVC formulation.

Table 1: Typical Physical Properties of Neat Plasticizers

Property	DINP (Diisononyl Phthalate)	DOP (Di-2-ethylhexyl phthalate)	Test Method
Molecular Weight (g/mol)	418.61	390.56	-
Appearance	Clear, colorless oily liquid	Clear, colorless oily liquid	Visual
Specific Gravity (20°C/20°C)	~0.975	~0.985	JIS K-6751
Flash Point (°C)	~210 - 235	~205	JIS K-6751
Vapor Pressure (20°C, Pa)	6.0×10^{-5}	Higher than DINP	-
Viscosity (20°C, mPa·s)	~76 - 82	~57	ASTM D445

Note: Values are typical and may vary slightly between manufacturers.

Table 2: Performance Comparison in Flexible PVC Compound (Typical Formulation: 100 phr PVC, 50 phr Plasticizer)

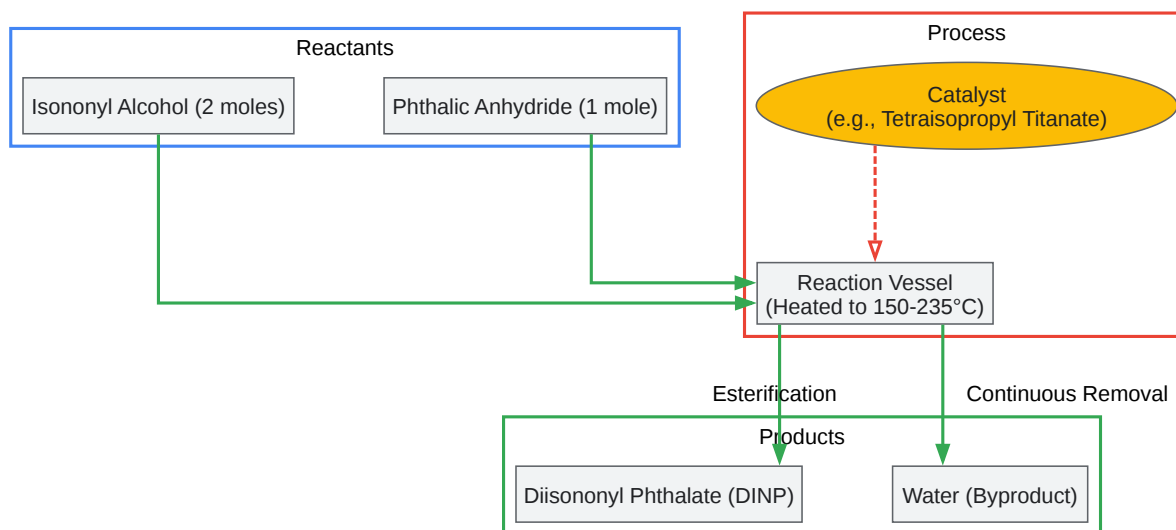
Performance Metric	DINP-based PVC	DOP-based PVC	Test Method
Hardness (Shore A)	80 - 85	78 - 83	ASTM D2240
Tensile Strength (MPa)	~19 - 22	~20 - 23	ASTM D638 / D882
Elongation at Break (%)	~300 - 350	~320 - 380	ASTM D638 / D882
Volatility / Weight Loss (%)	~5.4	~12.0	ASTM D1203 / D2288
Low-Temp. Flexibility (°C)	-40 to -50	-35 to -45	ASTM D746
Migration Resistance	Higher	Lower	ISO 177
Aging & Heat Resistance	Superior	Good	-
Extraction Resistance (oils, water)	Superior	Good	ASTM D1239

Note: Performance data is formulation-dependent. The table provides a general comparison.

Key Processes and Mechanisms

Synthesis of Diisononyl Phthalate (DINP)

DINP is synthesized via an esterification reaction between **isononyl alcohol** and phthalic anhydride. This process typically involves heating the reactants in the presence of a catalyst, such as a titanium or tin-based compound, and continuously removing the water produced during the reaction to drive it to completion.

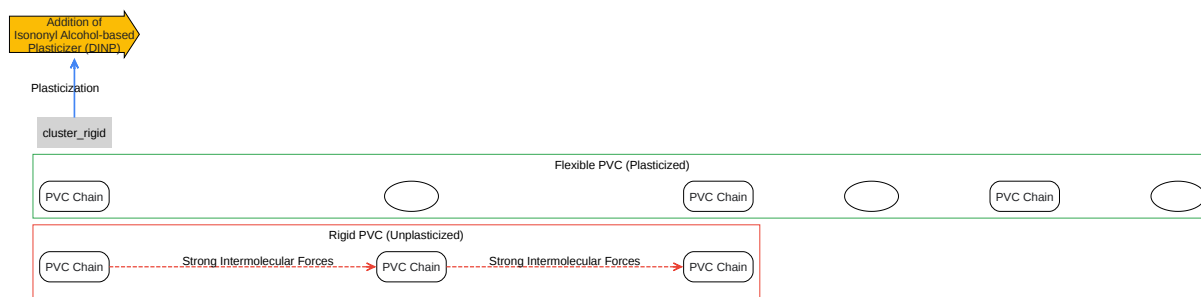


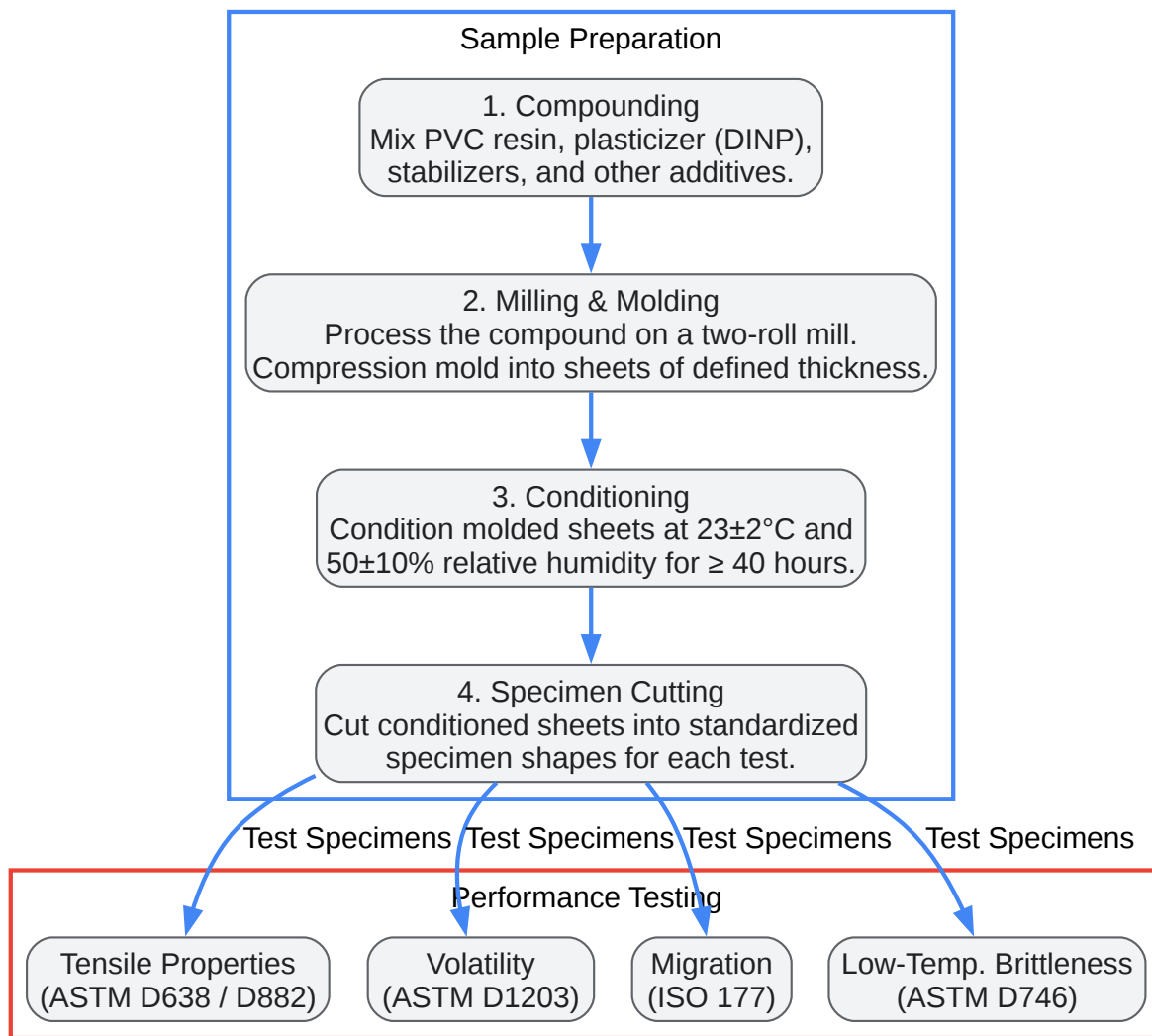
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Caption: Synthesis of Diisononyl Phthalate (DINP) via esterification.

Mechanism of PVC Plasticization

In rigid PVC, the long polymer chains are tightly packed and held together by strong intermolecular forces (dipole-dipole interactions between C-Cl bonds), restricting their movement. Plasticizer molecules, like DINP, intersperse themselves between these PVC chains. The polar ester groups of the plasticizer interact with the polar sites on the PVC, effectively shielding the polymer chains from each other and reducing the intermolecular forces. This separation increases the "free volume" and allows the polymer chains to slide past one another more easily, resulting in a flexible and softer material.





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